

# Application Notes and Protocols for Kinase Assays Using Purine Riboside Triphosphate

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## Compound of Interest

Compound Name: *Purine riboside triphosphate*

Cat. No.: *B12409437*

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## Introduction

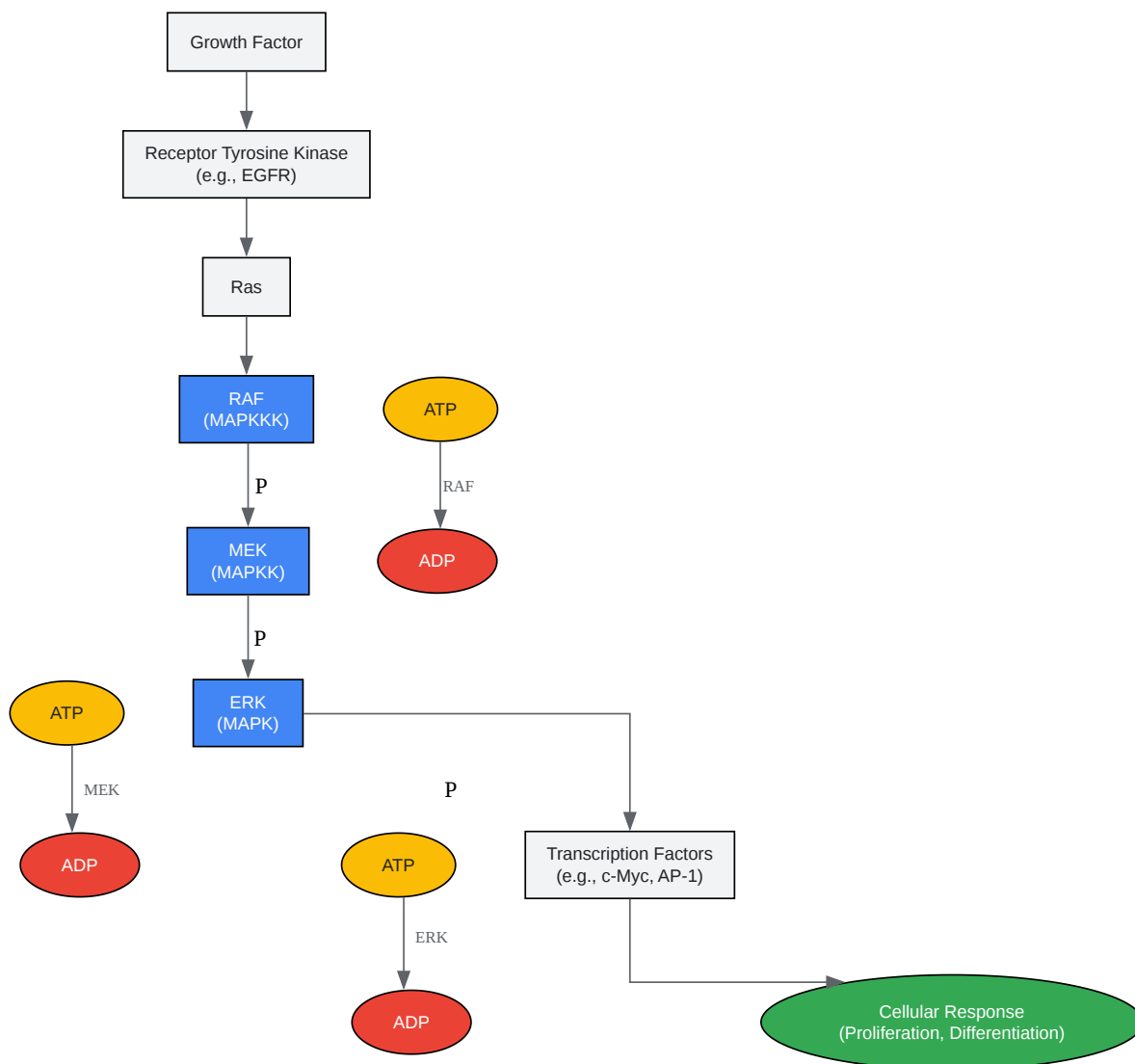
Protein kinases, enzymes that catalyze the transfer of a phosphate group from a **purine riboside triphosphate** (like ATP or GTP) to a substrate protein, are critical regulators of a vast array of cellular processes. Their central role in signal transduction makes them a major class of therapeutic targets. Consequently, robust and efficient methods for measuring kinase activity are indispensable for basic research and drug discovery.

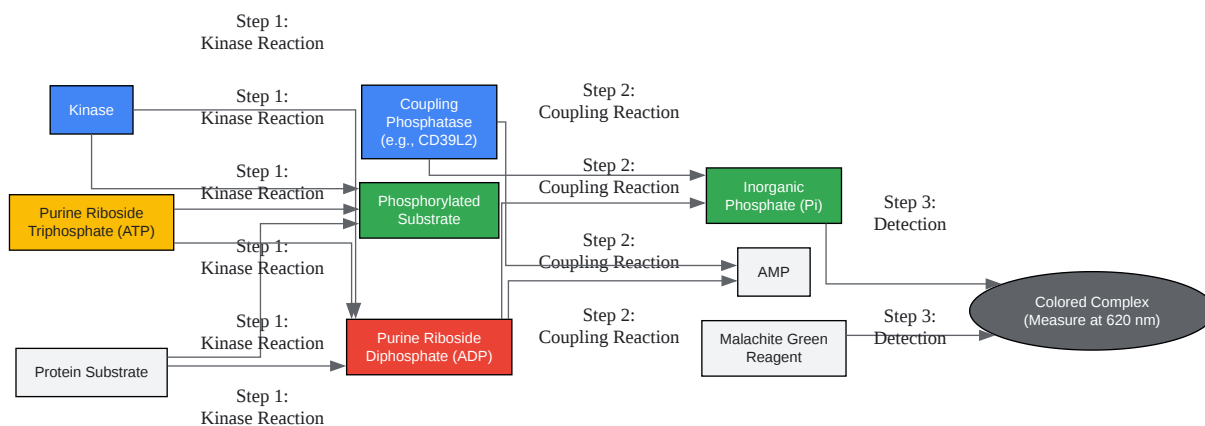
Traditionally, kinase assays relied on the use of radioactively labeled ATP (e.g., [ $\gamma$ - $^{32}\text{P}$ ]ATP), which, while sensitive, poses significant safety and disposal challenges. Modern kinase assays have largely shifted to non-radioactive methods that offer high sensitivity, amenability to high-throughput screening (HTS), and greater experimental flexibility.

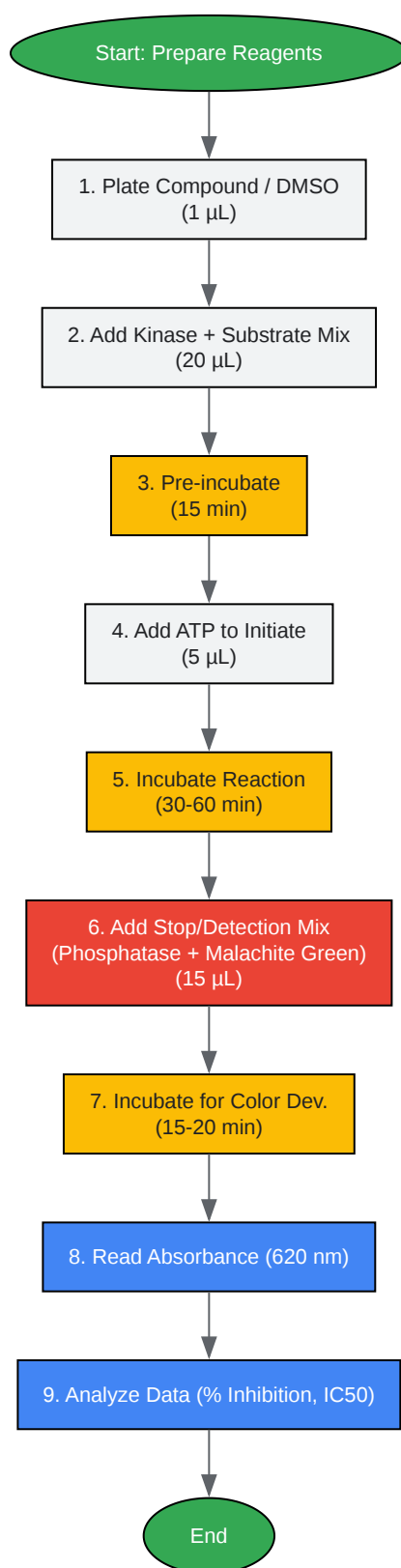
These application notes provide a detailed overview and protocols for a universal, non-radioactive kinase assay based on the detection of the common reaction product, purine riboside diphosphate (e.g., ADP). This method is broadly applicable to a wide range of protein kinases that utilize **purine riboside triphosphates** as their phosphate donor.

## Signaling Pathway Context: The MAP Kinase Cascade

Many critical signaling pathways, such as the Mitogen-Activated Protein (MAP) kinase cascade, involve a series of sequential phosphorylation events mediated by different protein kinases. Understanding the activity of a specific kinase within such a pathway is crucial for elucidating its biological function and for developing targeted inhibitors.







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